

# Personal protective equipment for handling Myristoleic Acid

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Compound of Interest		
Compound Name:	Myristoleic Acid	
Cat. No.:	B164362	Get Quote

# Essential Safety and Handling Guide for Myristoleic Acid

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds like **Myristoleic Acid**. This guide provides immediate, essential safety and logistical information, including operational and disposal plans, to foster a culture of safety and build trust in laboratory practices.

**Myristoleic acid** (cis-9-tetradecenoic acid) is a combustible liquid that can cause skin, eye, and respiratory irritation[1]. Adherence to proper safety protocols is crucial to minimize risks and ensure safe handling.

### **Hazard Identification**

According to the Globally Harmonized System (GHS), **Myristoleic Acid** is classified with the following hazards:

- Flammable Liquid: Combustible liquid[1].
- Skin Irritation: Causes skin irritation[1].
- Eye Irritation: Causes serious eye irritation[1].
- Respiratory Irritation: May cause respiratory irritation[1].



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### **Personal Protective Equipment (PPE)**

The following personal protective equipment is essential to wear when handling **Myristoleic Acid** to prevent exposure and ensure personal safety.

#### Eye and Face Protection:

- Safety Goggles or Glasses: Wear safety goggles or glasses with side shields to protect against splashes[2][3].
- Face Shield: For tasks with a higher risk of splashing, a face shield should be worn in addition to safety goggles[2][3].

#### Skin Protection:

- Gloves: Chemical-resistant gloves are required. Nitrile or neoprene gloves are recommended as they provide good resistance to fatty acids[2][4]. Ensure gloves are properly fitted to cover the wrists[2].
- Protective Clothing: Wear a lab coat, long-sleeved shirt, and long pants to cover as much skin as possible[2]. For larger quantities or increased splash risk, a chemical-resistant apron is advised[2].

#### **Respiratory Protection:**

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhaling vapors or mists[1][5].
- Respirator: If ventilation is inadequate or there is a risk of inhaling vapors, appropriate
  respiratory protection should be used[2]. For low vapor concentrations, a particulate
  respirator may be sufficient, while high-risk situations may necessitate a powered airpurifying respirator (PAPR) or a supplied-air respirator[2].



Property	Value	
CAS Number	544-64-9	
Boiling Point	144 °C (291.2 °F)	
Flash Point	62 °C (143.6 °F)	
Density	0.9 g/cm³ at 20 °C (68 °F)	
Water Solubility	Not miscible or difficult to mix	

## **Operational Plan: Handling and Storage**

#### Handling:

- Avoid contact with skin, eyes, and clothing[5][6].
- Avoid breathing dust, fume, gas, mist, vapors, or spray[1].
- Wash hands thoroughly after handling[1].
- Keep away from flames and hot surfaces No smoking[1].
- Use in a well-ventilated area[7].

#### Storage:

- Store in a cool, dry, well-ventilated area[7].
- Keep containers securely sealed when not in use[7].
- Store away from incompatible materials and foodstuff containers[7].

### **Emergency Procedures**

#### In Case of Inhalation:

Move the person to fresh air[6].



- If unconscious, place the patient in a stable side position for transportation[1].
- If breathing is difficult, give oxygen. If not breathing, give artificial respiration[6][8].
- Seek medical attention if symptoms persist[1].

#### In Case of Skin Contact:

- Immediately remove any contaminated clothing[1].
- Wash the affected area immediately with plenty of water and soap and rinse thoroughly[1].
- Seek medical attention if irritation develops or persists[6][7].

#### In Case of Eye Contact:

- Rinse the opened eye for several minutes under running water[1].
- Ensure complete irrigation by keeping eyelids apart and away from the eye[7].
- If symptoms persist, consult a doctor[1].

#### In Case of Ingestion:

- Do NOT induce vomiting[6][9].
- If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water[6].
- Seek medical attention if symptoms persist[1].

### **Disposal Plan**

#### Spill Cleanup:

- Ensure adequate ventilation and wear appropriate PPE[1].
- Absorb the spill with a liquid-binding material such as sand, diatomite, acid binders, universal binders, or sawdust[1].





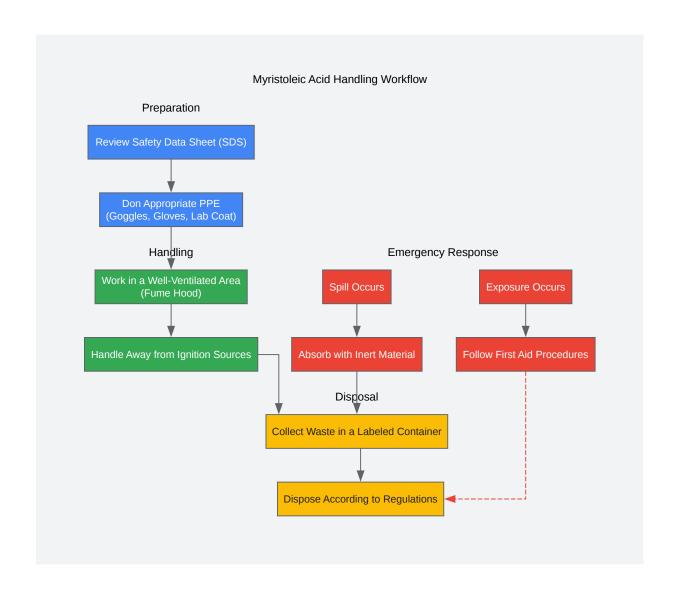


- Place the contaminated material in a suitable, closed container for disposal[5][7].
- Do not allow the substance to enter sewers or surface/ground water[1].

#### Waste Disposal:

- Dispose of contaminated material as waste according to official regulations[1].
- Myristoleic acid must not be disposed of together with household garbage[1].
- Do not allow the product to reach the sewage system[1].
- Uncleaned packaging should be disposed of according to official regulations[1].





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Caption: Workflow for the safe handling of Myristoleic Acid.



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